

Application Notes and Protocols for Bicalutamide-d4 in Cell Culture Experiments

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Compound of Interest

Compound Name: Bicalutamide-d4

Cat. No.: B563003

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Introduction

Bicalutamide is a non-steroidal anti-androgen that acts as a selective antagonist of the androgen receptor (AR).[1] It is a widely used therapeutic agent in the treatment of prostate cancer.[2][3][4] The mechanism of action involves competitively inhibiting the binding of androgens, such as testosterone and dihydrotestosterone (DHT), to the AR.[3][4] This binding prevents receptor activation and the subsequent translocation of the receptor to the nucleus, thereby inhibiting the transcription of androgen-responsive genes that promote cell growth and proliferation.[2][3][5] **Bicalutamide-d4** is a deuterated form of Bicalutamide, primarily used as an internal standard for the quantification of Bicalutamide in various samples by mass spectrometry.[6] However, its structural and functional similarity to Bicalutamide allows for its use in cell culture experiments to study the effects of androgen receptor antagonism, with the deuterium labeling offering a means for metabolic tracing or as a direct substitute for the non-labeled compound in functional assays.

Data Presentation

The following table summarizes quantitative data from various in vitro studies using Bicalutamide, which can serve as a reference for designing experiments with **Bicalutamide-d4**.

Cell Line	Assay Type	Concentration/ IC50	Observed Effect	Reference
LNCaP/AR(cs)	Androgen Receptor Antagonism	IC50: 0.16 μ M	Inhibition of androgen receptor	[7] [8]
LNCaP/AR-luc	VP16-AR– mediated transcription	IC50: 0.35 μ M	Weak partial antagonism in the presence of R1881	[8]
LNCaP	Cell Adhesion	5 μ M	Inhibition of androgen- stimulated cell adhesion	[9]
LNCaP, ALVA31, ND1	Cell Proliferation	0.01 - 4 μ M	Dose-dependent inhibition of proliferation	[10]
PC-3, DU-145	Cell Viability (MTT Assay)	10 - 100 μ M	Reduction in cell viability at higher concentrations and longer incubation times	[11]
SUM149	Cell Proliferation	Not specified	Significant reduction in proliferation	[12]
IPC-366	Cell Proliferation	Not specified	No significant reduction in proliferation when used as a single agent	[12] [13]
MDA-kb2	Luciferase Reporter Assay	Not specified	Inhibition of androgen- mediated luciferase activity	[14] [15]

Experimental Protocols

Protocol 1: Preparation of Bicalutamide-d4 Stock Solution

This protocol describes the preparation of a concentrated stock solution of **Bicalutamide-d4**, which can be further diluted to working concentrations for cell culture experiments.

Materials:

- **Bicalutamide-d4** powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or vials
- Pipettes and sterile, filtered pipette tips

Procedure:

- Determine the required concentration and volume: Based on the desired final concentrations for your experiments (typically in the micromolar range), calculate the amount of **Bicalutamide-d4** powder needed to prepare a concentrated stock solution (e.g., 10 mM).
- Weigh the **Bicalutamide-d4**: In a sterile environment (e.g., a laminar flow hood), carefully weigh the calculated amount of **Bicalutamide-d4** powder.
- Dissolve in DMSO: Add the appropriate volume of cell culture grade DMSO to the weighed **Bicalutamide-d4** powder to achieve the desired stock concentration. **Bicalutamide-d4** is soluble in DMSO.^[6]
- Ensure complete dissolution: Vortex or gently pipette the solution up and down to ensure the powder is completely dissolved.
- Aliquot and store: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.

- Storage: Store the aliquots at -20°C or -80°C for long-term stability. Bicalutamide is stable for at least 4 years when stored at 4°C.[6]

Protocol 2: General Protocol for Treating Cells with Bicalutamide-d4

This protocol provides a general workflow for treating cultured cells with **Bicalutamide-d4** and assessing its effects.

Materials:

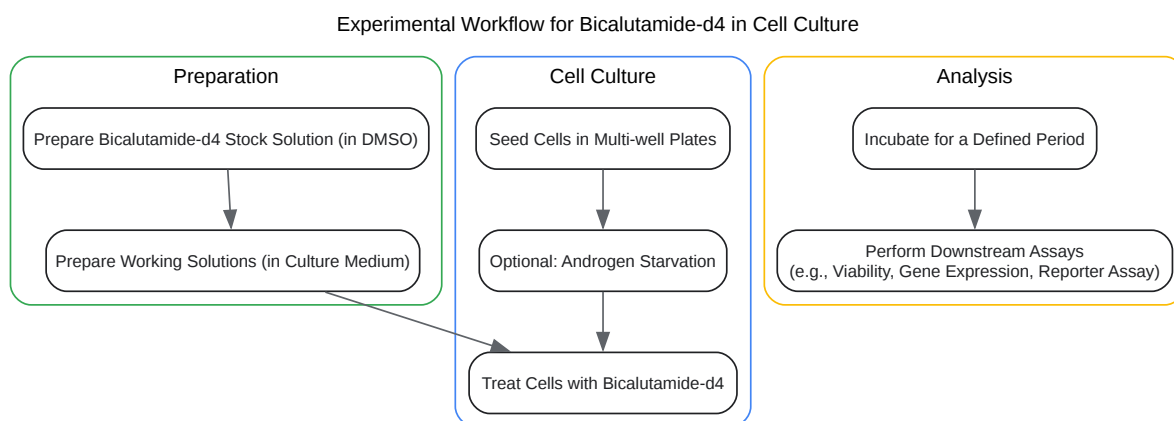
- Cultured cells of interest (e.g., LNCaP, PC-3, DU-145)
- Complete cell culture medium
- Serum-free or charcoal-stripped serum medium (for androgen-sensitive experiments)
- **Bicalutamide-d4** stock solution (from Protocol 1)
- Vehicle control (DMSO)
- Multi-well cell culture plates
- Incubator (37°C, 5% CO₂)
- Reagents for downstream analysis (e.g., cell viability assay kits, lysis buffers for protein or RNA extraction)

Procedure:

- Cell Seeding: Seed the cells in multi-well plates at a density that will allow for optimal growth during the experiment. Allow the cells to adhere and grow for 24 hours.
- Starvation (Optional): For experiments investigating androgen-dependent effects, replace the complete medium with serum-free or charcoal-stripped serum medium for 24 hours prior to treatment to deplete endogenous androgens.

- Preparation of Working Solutions: Dilute the **Bicalutamide-d4** stock solution to the desired final concentrations in the appropriate cell culture medium. Also, prepare a vehicle control (medium with the same final concentration of DMSO as the highest **Bicalutamide-d4** concentration).
- Cell Treatment: Remove the old medium from the cells and replace it with the medium containing the different concentrations of **Bicalutamide-d4** or the vehicle control.
- Incubation: Incubate the cells for the desired period (e.g., 24, 48, or 72 hours).[11] The incubation time will depend on the specific assay and the expected biological response.
- Downstream Analysis: Following incubation, perform the desired analysis, such as:
 - Cell Viability/Proliferation Assays (e.g., MTT, WST-1, CyQUANT): To assess the effect on cell growth.[7][11]
 - Gene Expression Analysis (qPCR or Western Blot): To measure the expression of androgen-responsive genes (e.g., PSA) or other target proteins.[14]
 - Reporter Gene Assays (e.g., Luciferase): To quantify the activity of the androgen receptor. [9]
 - Cell Adhesion or Migration Assays: To evaluate the impact on cell motility and adhesion.[9]

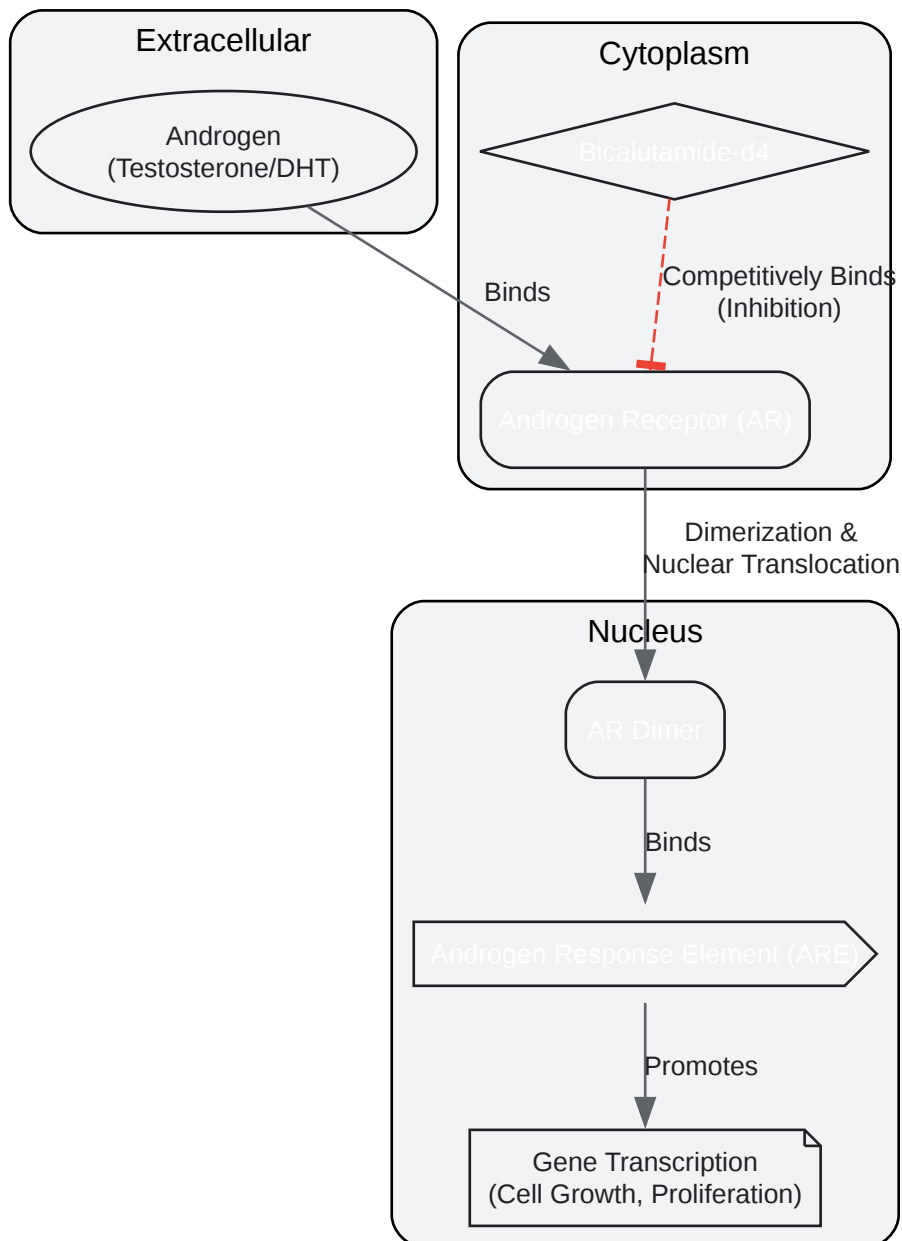
Mandatory Visualization



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Caption: Workflow for using **Bicalutamide-d4** in cell culture.

Androgen Receptor Signaling and Bicalutamide-d4 Inhibition



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Caption: **Bicalutamide-d4** inhibits androgen receptor signaling.

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